

Available Chemical & Physicochemical Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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The table below consolidates the identified information on **Salinazid**, primarily from a supplier's datasheet and a crystallography study [1] [2].

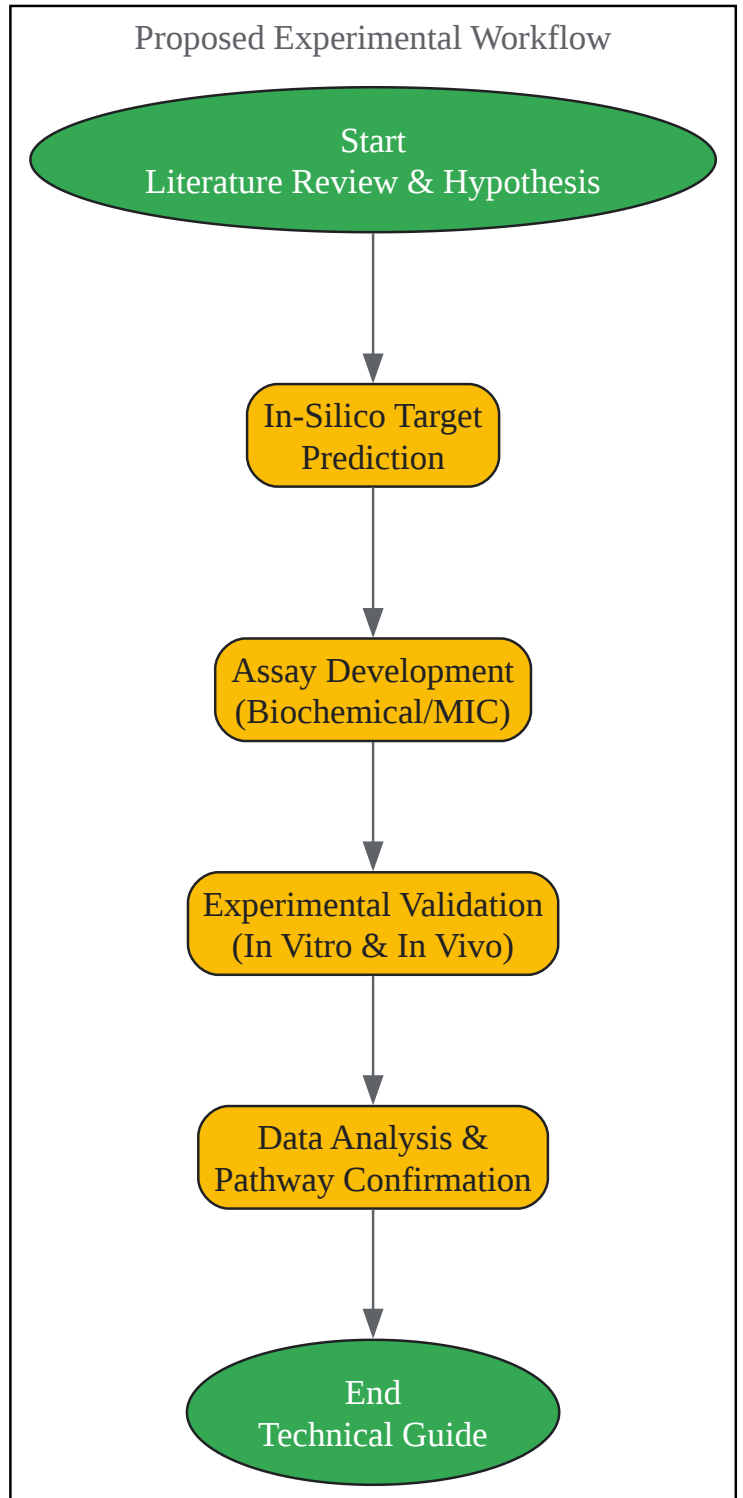
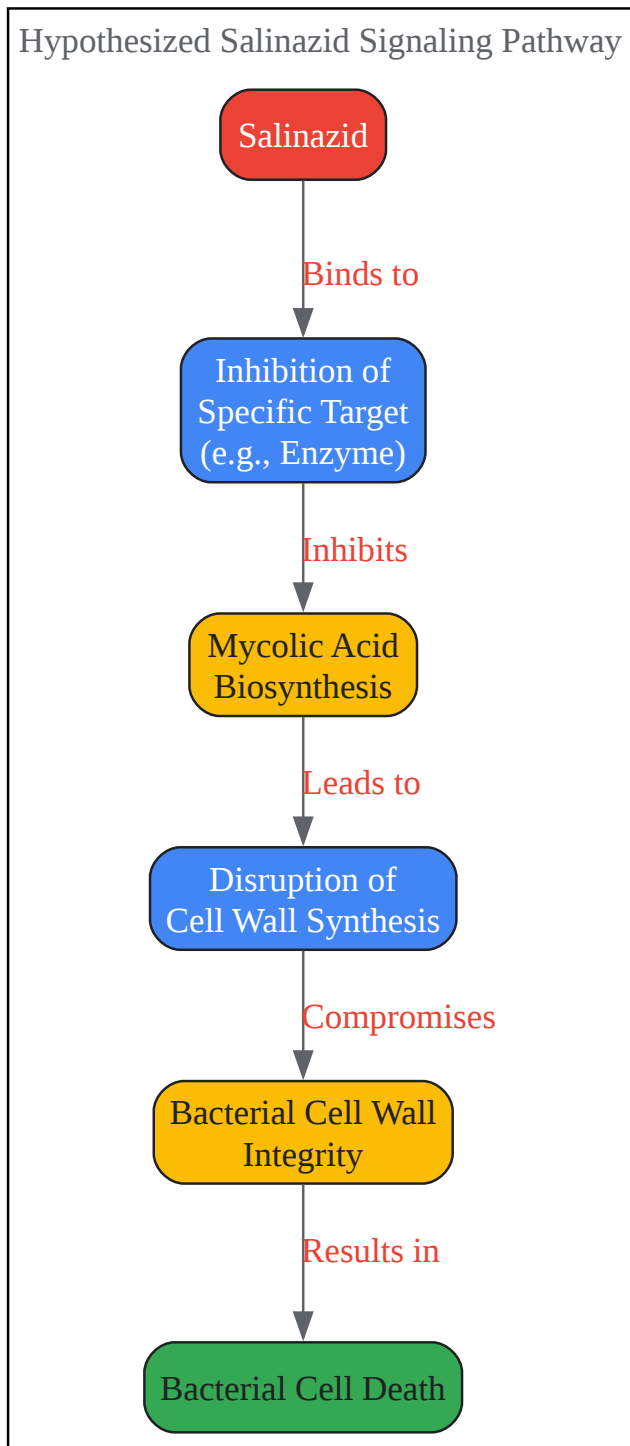
Property Category	Details
IUPAC Name	N-[(E)-(2-hydroxyphenyl)methylideneamino]pyridine-4-carboxamide [2]
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₂ [2]
Molecular Weight	241.25 g/mol [2]
CAS Number	495-84-1 [2]
Purity	≥98% (for research use) [2]
Solubility (DMSO)	~1036 mM (≥ 250 mg/mL) [2]
Melting Point	232-233 °C [2]
Salt Forms	Salts with dicarboxylic acids (oxalate, malonate, malate) and acesulfame have been studied for solubility improvement [1].

A study on pharmaceutical salts of **Salinazid** reported quantitative solubility data, which is summarized below [1].

Salinazid Form	Aqueous Solubility Improvement (vs. pure API)	Stability in Aqueous Dissolution
Oxalate Salt	33 times	Stable [1]
Acesulfame Salt	18 times	Stable [1]
Malonate Salt	Not specified	Incongruent dissolution; rapid transformation to pure Salinazid [1]
Malate Salt	Not specified	Incongruent dissolution; rapid transformation to pure Salinazid [1]

Proposed Signaling Pathway & Experimental Workflow

While specific pathways for **Salinazid** are not documented, it is an anti-tuberculosis drug. Based on this, a general hypothesis for its action can be visualized. The following diagram illustrates a potential signaling pathway and the experimental workflow to validate it.



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> Proposed research framework includes a hypothesized mechanism of action targeting mycobacterial cell wall synthesis and a sequential workflow from target prediction to experimental validation.

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References

1. Pharmaceutical salts of biologically active hydrazone... | CoLab [colab.ws]
2. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [invivochem.com]

To cite this document: Smolecule. [Available Chemical & Physicochemical Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542346#salinazid-in-vitro-efficacy-studies>]

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